

# "Methyl 2-methylnicotinate chemical properties and structure"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-methylnicotinate

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An In-depth Technical Guide to the Chemical Properties and Structure of **Methyl 2-methylnicotinate**

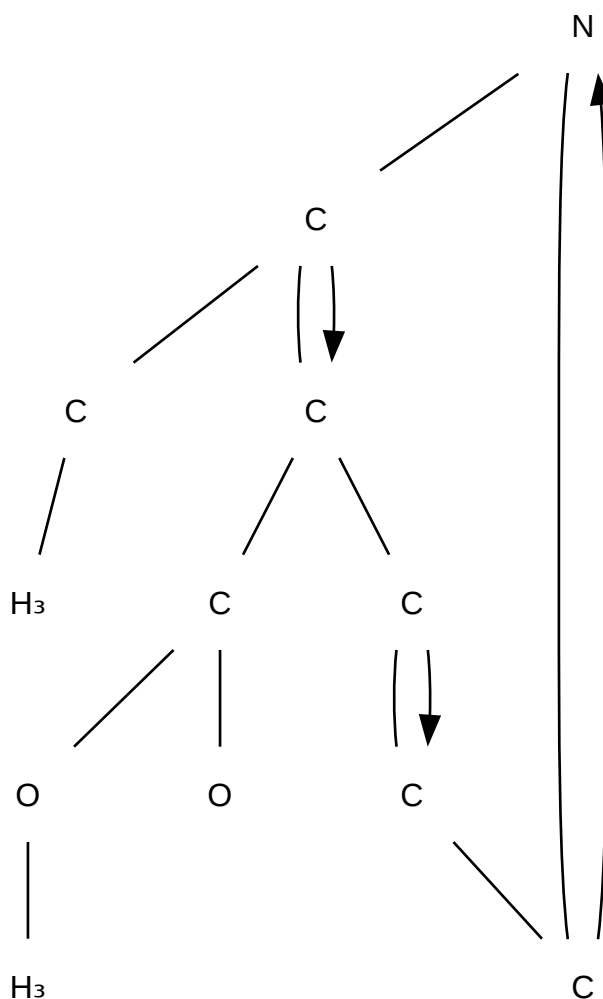
## Introduction

**Methyl 2-methylnicotinate**, a derivative of nicotinic acid (a form of vitamin B3), is a significant heterocyclic compound. It serves as a versatile intermediate in the synthesis of various bicyclic nitrogen-containing heterocycles and other complex molecules, including active pharmaceutical ingredients (APIs). Its utility in organic synthesis and drug discovery necessitates a thorough understanding of its chemical and structural characteristics. This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **Methyl 2-methylnicotinate**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure

The structure of **Methyl 2-methylnicotinate** is characterized by a pyridine ring substituted at the 2- and 3-positions. A methyl group ( $-\text{CH}_3$ ) is attached at the 2-position, and a methyl ester group ( $-\text{COOCH}_3$ ) is located at the 3-position. The formal IUPAC name for this compound is methyl 2-methylpyridine-3-carboxylate.<sup>[1]</sup>

## Chemical Structure of Methyl 2-methylnicotinate

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Caption: 2D structure of **Methyl 2-methylnicotinate**.

## Chemical and Physical Properties

The physicochemical properties of **Methyl 2-methylnicotinate** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value	Reference(s)
CAS Number	65719-09-7	<a href="#">[2]</a> <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	151.16 g/mol	<a href="#">[2]</a> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	methyl 2-methylpyridine-3-carboxylate	<a href="#">[1]</a>
Synonyms	Methyl 2-methyl-3-pyridinecarboxylate, 2-Methylnicotinic acid methyl ester	<a href="#">[3]</a>
Boiling Point	102-104°C at 10 mmHg	<a href="#">[2]</a>
Density	1.104 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a>
Solubility	Soluble in chloroform and methanol.	<a href="#">[2]</a> <a href="#">[3]</a>
InChI	InChI=1S/C8H9NO2/c1-6-7(8(10)11-2)4-3-5-9-6/h3-5H,1-2H3	<a href="#">[1]</a>
InChIKey	KLHWBYHFWALOIJ-UHFFFAOYSA-N	<a href="#">[1]</a>
SMILES	<chem>COC(=O)C1=C(C)N=CC=C1</chem>	<a href="#">[1]</a>

## Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity confirmation of **Methyl 2-methylnicotinate**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton (<sup>1</sup>H) NMR spectroscopy provides detailed information about the hydrogen atoms in the molecule.

- $^1\text{H}$  NMR (400MHz,  $\text{CDCl}_3$ )  $\delta$  ppm: 8.61 (dd,  $J=4.9, 1.8\text{Hz}$ , 1H), 8.19 (dd,  $J=7.9, 1.7\text{Hz}$ , 1H), 7.20 (dd,  $J=7.9, 4.7\text{Hz}$ , 1H), 3.91 (s, 3H), 2.83 (s, 3H).[5]

Carbon-13 ( $^{13}\text{C}$ ) NMR data is also available for this compound, providing insights into the carbon framework.[1]

## Infrared (IR) Spectroscopy

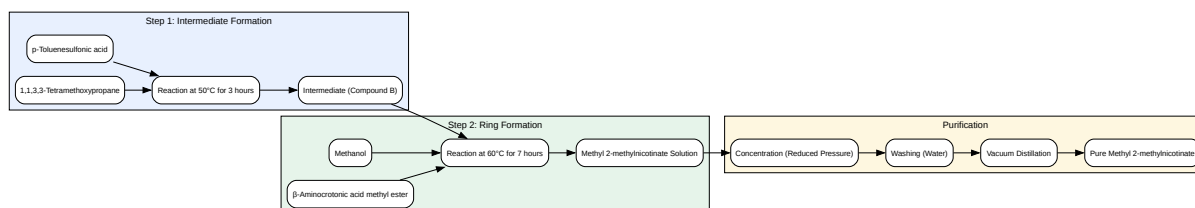
IR spectroscopy is used to identify the functional groups present. Characteristic absorption bands are expected for the C=O of the ester and the C=N and C=C bonds of the pyridine ring.[1]

## Synthesis and Experimental Protocols

A common method for the synthesis of **Methyl 2-methylnicotinate** involves a two-step process that avoids the use of hazardous reagents like acrolein.[5] This method is suitable for industrial production due to its mild conditions, readily available starting materials, and high yield.[5]

## Synthesis Workflow

The synthesis proceeds through the formation of an intermediate from 1,1,3,3-tetramethoxypropane, which then reacts with a  $\beta$ -aminocrotonic acid ester to form the final product.[5]



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Caption: General workflow for the synthesis of **Methyl 2-methylnicotinate**.

## Detailed Experimental Protocol

The following protocol is based on a patented synthesis method.<sup>[5]</sup>

### Step 1: Preparation of the Intermediate (Compound B)

- In a suitable reactor, charge 1.5 mol of 1,1,3,3-tetramethoxypropane at room temperature.
- While stirring, slowly add 2.0 mol of a 30% (w/w) aqueous solution of p-toluenesulfonic acid.
- Heat the reaction mixture to 50°C and maintain this temperature for 3 hours to complete the formation of the intermediate.

### Step 2: Synthesis of **Methyl 2-methylnicotinate**

- In a separate reactor, combine 1.0 mol of β-aminocrotonic acid methyl ester and 5.0 mol of methanol.

- Heat the mixture to 60°C.
- Add the intermediate compound prepared in Step 1 to this mixture.
- Maintain the reaction at 60°C for 7 hours.

### Step 3: Product Isolation and Purification

- After the reaction is complete, concentrate the resulting solution under reduced pressure to remove the solvent.
- Wash the crude product with water.
- Purify the product by vacuum distillation to obtain pure **Methyl 2-methylnicotinate**.[\[5\]](#)

This method reportedly achieves a yield of over 65% with a purity exceeding 98%.[\[5\]](#)

## Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl 2-methylnicotinate** is reported to cause skin irritation and serious eye irritation.[\[1\]](#) Some reports also indicate that it may cause serious eye damage.[\[1\]](#) Therefore, appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

**Methyl 2-methylnicotinate** is a valuable building block in organic and medicinal chemistry. This guide has provided a detailed overview of its chemical structure, physical and chemical properties, spectroscopic data, and a robust synthesis protocol. The information presented, including structured data tables and process diagrams, serves as a comprehensive technical resource for scientists and researchers engaged in the fields of chemical synthesis and drug development.

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## References

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- To cite this document: BenchChem. ["Methyl 2-methylnicotinate chemical properties and structure"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140655#methyl-2-methylnicotinate-chemical-properties-and-structure]

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